

# Application Notes and Protocols: Preparation of D(+)-Raffinose Pentahydrate Stock Solutions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *D(+)-Raffinose pentahydrate*

Cat. No.: *B15603011*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

D(+)-Raffinose is a non-reducing trisaccharide composed of galactose, glucose, and fructose. In laboratory and drug development settings, it serves various critical functions. It is commonly utilized as a carbon source in microbial and cell culture media, particularly for yeast.[1] Additionally, its properties make it an effective cryoprotectant for preserving cells and tissues, such as mammalian oocytes and spermatozoa.[2][3] It also finds applications in skincare formulations for its moisturizing and skin regeneration properties.[2] Accurate and consistent preparation of D(+)-Raffinose stock solutions is crucial for the reproducibility of experimental results. This document provides a detailed protocol for preparing sterile aqueous stock solutions of **D(+)-Raffinose pentahydrate**.

## Quantitative Data Summary

For ease of reference, the key quantitative properties of **D(+)-Raffinose pentahydrate** are summarized in the table below.

Property	Value	Citations
Molecular Formula	$C_{18}H_{32}O_{16} \cdot 5H_2O$	[4]
Molecular Weight	594.51 g/mol	[3][5][6][7]
Appearance	White to light yellow crystalline powder	[1][4]
Solubility in Water	Approx. 143 g/L (or 0.1 g/mL)	[5][6]
Storage (Solid Form)	Room temperature	[1][5]

## Experimental Protocols

This section details the necessary calculations and step-by-step procedures for preparing **D(+)-Raffinose pentahydrate** stock solutions, both as a weight/volume percentage and as a molar concentration.

Materials and Equipment:

- **D(+)-Raffinose pentahydrate** (CAS: 17629-30-0)
- High-purity, sterile water (e.g., Milli-Q or equivalent) or a suitable sterile buffer (e.g., PBS)
- Sterile glassware (beakers, graduated cylinders, volumetric flasks)
- Calibrated analytical balance
- Magnetic stirrer and stir bar
- Sterile filtration unit (e.g., 0.22  $\mu$ m syringe or bottle-top filter)
- Sterile storage bottles or tubes
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

### Protocol 1: Preparation of a 20% (w/v) D(+)-Raffinose Stock Solution

A 20% (w/v) stock solution is frequently used as a carbon source in yeast media.

- Calculation:
  - To prepare 100 mL of a 20% (w/v) solution, you will need 20 g of **D(+)-Raffinose pentahydrate**.
  - Calculation:  $(20 \text{ g} / 100 \text{ mL}) * 100 \text{ mL} = 20 \text{ g}$
- Procedure:
  1. Weigh out 20.0 g of **D(+)-Raffinose pentahydrate** powder using an analytical balance.
  2. Transfer the powder to a sterile beaker containing a magnetic stir bar.
  3. Add approximately 80 mL of high-purity, sterile water.
  4. Place the beaker on a magnetic stirrer and stir until the powder is completely dissolved. The solution should be clear and colorless.[\[6\]](#)
  5. Transfer the dissolved solution to a 100 mL sterile volumetric flask or graduated cylinder.
  6. Rinse the beaker with a small amount of sterile water and add the rinse to the flask to ensure a complete transfer.
  7. Bring the final volume to 100 mL with sterile water.
  8. For sterilization, pass the solution through a 0.22  $\mu\text{m}$  sterile filter into a sterile storage bottle.
  9. Label the bottle clearly with the contents ("20% **D(+)-Raffinose Pentahydrate**"), preparation date, and your initials.
  10. Store the solution at 2-8°C. For long-term storage, aliquoting and freezing at -20°C is recommended. Aqueous solutions are best used fresh; it is not recommended to store them for more than a day unless frozen.[\[5\]](#)

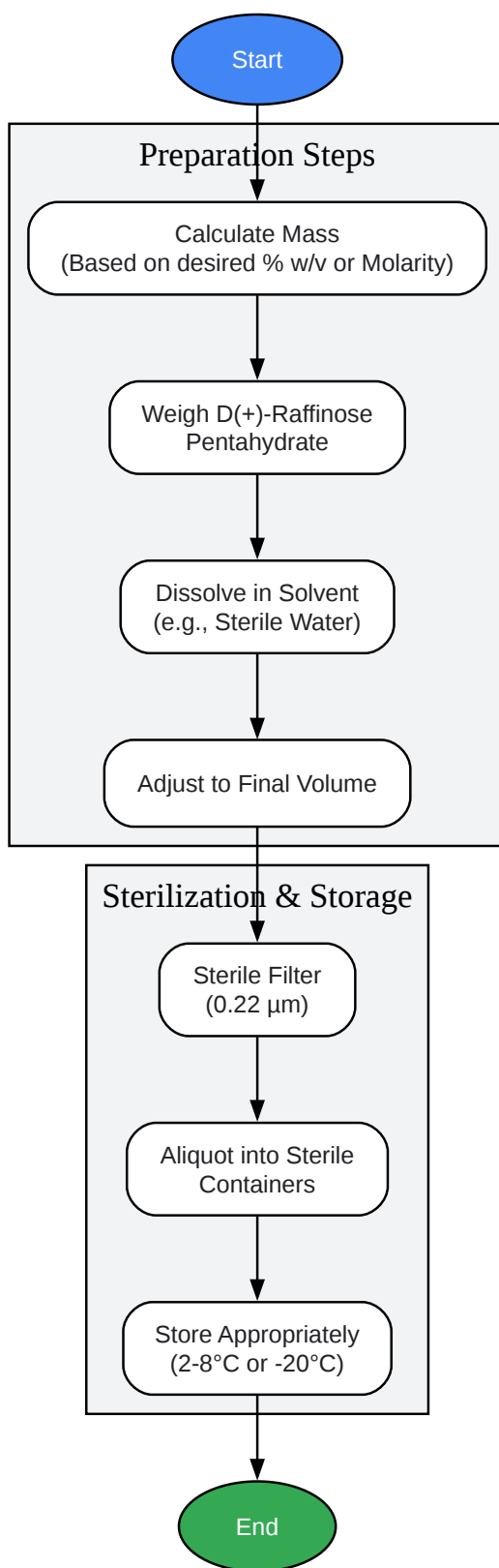
#### Protocol 2: Preparation of a 0.5 M D(+)-Raffinose Stock Solution

Molar concentration is often required for applications such as cryopreservation media.

- Calculation:
  - The molecular weight of **D(+)-Raffinose pentahydrate** is 594.51 g/mol .
  - To prepare 100 mL (0.1 L) of a 0.5 M solution, you will need:
  - $\text{Mass (g)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)}$
  - $\text{Mass (g)} = 0.5 \text{ mol/L} * 0.1 \text{ L} * 594.51 \text{ g/mol} = 29.73 \text{ g}$
- Procedure:
  1. Weigh out 29.73 g of **D(+)-Raffinose pentahydrate** powder.
  2. Transfer the powder to a sterile beaker with a magnetic stir bar.
  3. Add approximately 80 mL of the desired sterile solvent (e.g., water or a specific buffer).
  4. Stir on a magnetic stirrer until fully dissolved.
  5. Carefully transfer the solution to a 100 mL sterile volumetric flask.
  6. Rinse the beaker and add the rinse to the flask.
  7. Adjust the final volume to 100 mL.
  8. Sterilize the solution by passing it through a 0.22  $\mu\text{m}$  filter into a sterile, labeled storage bottle.
  9. Store at 2-8°C for short-term use or at -20°C for long-term storage.

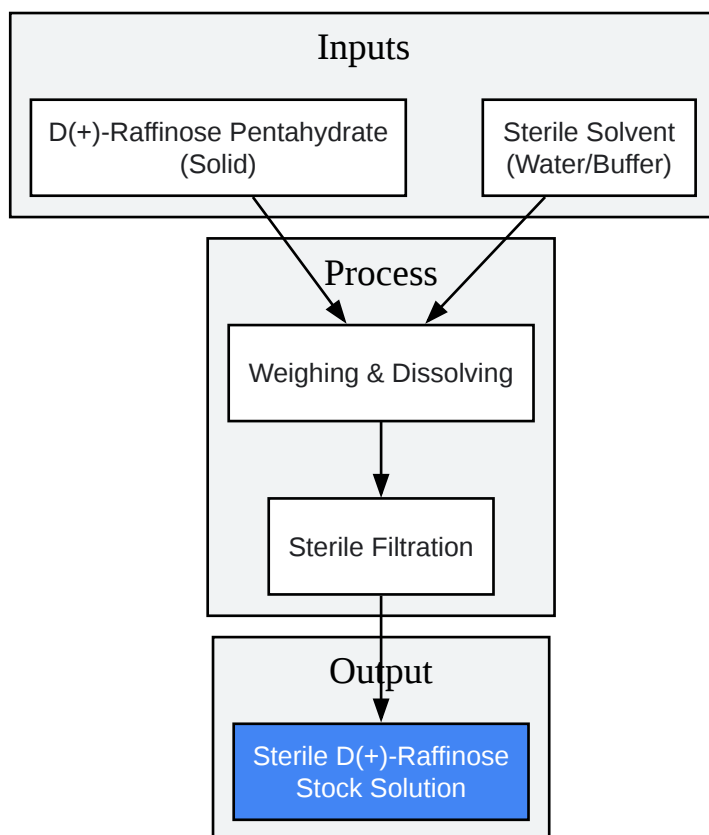
## Visualizations

The following diagrams illustrate the logical workflow for preparing **D(+)-Raffinose pentahydrate** stock solutions.



[Click to download full resolution via product page](#)

Caption: Workflow for D(+)-Raffinose stock solution preparation.



[Click to download full resolution via product page](#)

Caption: Input-Process-Output diagram for solution preparation.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. goldbio.com [goldbio.com]
- 2. Cryopreservation of Mammalian Oocytes by Using Sugars: Intra- and extracellular raffinose with small amounts of dimethylsulfoxide yields high cryosurvival, fertilization, and development rates - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Cryopreservation of mouse spermatozoa in the presence of raffinose and glycerol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. D-(+) Raffinose pentahydrate [himedialabs.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. slatti.se [slatti.se]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of D(+)-Raffinose Pentahydrate Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15603011#protocol-for-preparing-d-raffinose-pentahydrate-stock-solutions]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)